# Spectroscopic characterization (NMR, IR) of 4-[2-(4-Chlorophenyl)ethoxy]benzoic acid

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-[2-(4-Chlorophenyl)ethoxy]benzoic acid* |
| *CAS No.:* | *921622-91-5* |
| *Cat. No.:* | *B1532642* |

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Application Note: Spectroscopic Characterization of **4-[2-(4-Chlorophenyl)ethoxy]benzoic Acid**

## Introduction & Scope

This application note details the spectroscopic characterization of **4-[2-(4-Chlorophenyl)ethoxy]benzoic acid** (CAS: 55755-17-4). This molecule represents a critical structural scaffold in medicinal chemistry, particularly in the development of PPAR agonists (e.g., fibrates, glitazars) and MCH-1 antagonists used in metabolic disorder treatments.

The molecule consists of three distinct pharmacophores:

- A benzoic acid head group (polar, acidic).
- A 4-chlorophenyl tail group (lipophilic, halogenated).
- An ethoxy linker (flexible ether bridge).

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Accurate characterization requires distinguishing the two separate aromatic systems and validating the integrity of the ether linkage.

# Experimental Protocols

## Sample Preparation Strategy

Challenge: The carboxylic acid moiety creates strong intermolecular hydrogen bonds, leading to poor solubility in non-polar solvents like $CDCl_3$ and causing peak broadening. Solution: Use DMSO-$d_6$ to disrupt hydrogen bonding and ensure sharp resolution of the acidic proton.

Protocol: NMR Sample Preparation

- Weighing: Accurately weigh 10–15 mg of the dried solid into a clean vial.
- Solvation: Add 0.6 mL of DMSO-$d_6$ (99.9% D).
  - Note: If the sample is stubborn, sonicate at 40°C for 5 minutes. Avoid higher temperatures to prevent esterification with trace impurities.
- Transfer: Filter the solution through a glass wool plug directly into a 5mm NMR tube to remove undissolved particulates that cause magnetic field inhomogeneity.
- Reference: Ensure the solvent contains 0.03% TMS (Tetramethylsilane) for internal referencing (

  ppm).

Protocol: IR Sample Preparation (ATR Method)

- Cleaning: Clean the diamond crystal of the ATR module with isopropanol.
- Deposition: Place ~2 mg of solid sample on the crystal.
- Compression: Apply pressure using the anvil until the force gauge reaches the optimal zone (typically 80–100 N).
- Acquisition: Collect 16 scans at 4 $cm^{-1}$ resolution. Background correction is mandatory.

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# Structural Analysis & Logic

The following Graphviz diagram illustrates the logical flow for assigning the structure based on spectral data.

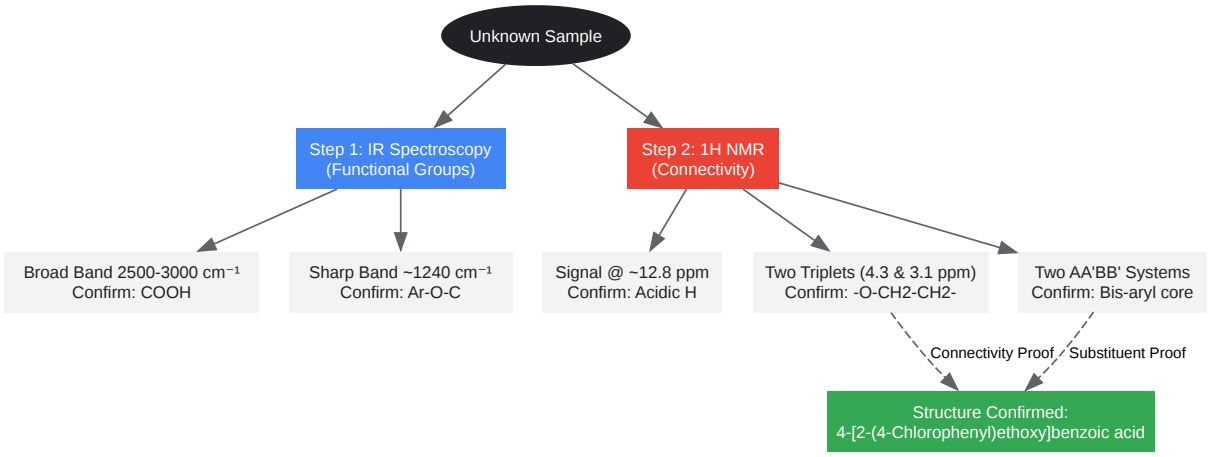


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Figure 1: Decision tree for structural validation. The detection of the ethylene linker (two triplets) is the primary checkpoint for successful etherification.

# Infrared Spectroscopy (FT-IR) Analysis

The IR spectrum serves as the initial "fingerprint" validation.

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| Frequency ($cm^{-1}$) | Vibration Mode | Intensity | Structural Assignment |
|---|---|---|---|
| 2500–3300 | O-H Stretch | Broad, Medium | Carboxylic Acid dimer (diagnostic). |
| 1680–1700 | C=O Stretch | Strong | Conjugated Carbonyl (Benzoic acid). |
| 1605, 1580 | C=C Stretch | Medium | Aromatic Ring Skeleton. |
| 1240–1260 | C-O-C Stretch | Strong | Aryl alkyl ether (asymmetric stretch). |
| 1090 | Ar-Cl Stretch | Medium | Chlorobenzene moiety. |
| 830–850 | C-H Bend | Strong | p-Disubstituted benzene (out-of-plane). |

Expert Insight: The absence of a sharp peak at ~3600 $cm^{-1}$ (free OH) and the presence of the broad "hump" centered around 3000 $cm^{-1}$ confirms the molecule exists as a hydrogen-bonded dimer in the solid state.

# Nuclear Magnetic Resonance (NMR) Characterization

## $^1H$ NMR (400 MHz, DMSO-$d_6$)

The proton spectrum is characterized by two distinct AA'BB' aromatic systems and a highly diagnostic ethylene bridge.

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| Shift (δ, ppm) | Multiplicity | Integral | Coupling ( ) | Assignment | Interpretation |
|---|---|---|---|---|---|
| 12.65 | Broad Singlet | 1H | - | COOH | Acidic proton; disappears with $D_2O$ shake. |
| 7.88 | Doublet | 2H | 8.8 Hz | Ar-H (Benzoic) | Ortho to C=O (Deshielded by carbonyl). |
| 7.38 | Doublet | 2H | 8.5 Hz | Ar-H (Chloro) | Ortho to Cl. |
| 7.32 | Doublet | 2H | 8.5 Hz | Ar-H (Chloro) | Meta to Cl. |
| 7.02 | Doublet | 2H | 8.8 Hz | Ar-H (Benzoic) | Ortho to Ether (Shielded by oxygen). |
| 4.28 | Triplet | 2H | 6.8 Hz | -O-$CH_2$- | Ether methylene (Deshielded by O). |
| 3.06 | Triplet | 2H | 6.8 Hz | -$CH_2$-Ar | Benzylic methylene. |

Mechanistic Note: The "Benzoic" protons appear as an AA'BB' system. The protons ortho to the electron-withdrawing Carboxyl group (7.88 ppm) are significantly downfield compared to those ortho to the electron-donating Alkoxy group (7.02 ppm). This large separation (

ppm) is characteristic of 4-alkoxybenzoic acids.

## $^{13}C$ NMR (100 MHz, DMSO-$d_6$)

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| Shift (δ, ppm) | Carbon Type | Assignment Logic |
|---|---|---|
| 167.3 | C=O | Carboxylic acid carbonyl.[1] |
| 162.4 | Quaternary C | Aromatic C-O (Benzoic ring).[2] |
| 137.5 | Quaternary C | Aromatic C-alkyl (Chlorophenyl ring). |
| 131.6 | Quaternary C | Aromatic C-Cl. |
| 131.5 | CH | Chlorophenyl ring (Ortho to Cl). |
| 130.8 | CH | Benzoic ring (Ortho to C=O). |
| 128.7 | CH | Chlorophenyl ring (Meta to Cl). |
| 123.5 | Quaternary C | Benzoic ring (C-COOH).[2] |
| 114.6 | CH | Benzoic ring (Ortho to O). |
| 68.2 | $CH_2$ | -O-$CH_2$- (Ether carbon). |
| 34.5 | $CH_2$ | -$CH_2$-Ar (Benzylic carbon). |

# Quality Control & Troubleshooting

## Common Impurity Profile

During synthesis (typically Williamson ether synthesis or Mitsunobu reaction), specific impurities may persist.

- 4-Hydroxybenzoic acid (Starting Material):
  - Detection: Look for a triplet at ~10.2 ppm (Phenolic OH) in DMSO-$d_6$.
- 4-Chlorophenethyl alcohol (Starting Material):
  - Detection: Look for a triplet at ~4.6 ppm (Alcoholic OH) or shifts in the aliphatic region not matching the product.

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- Solvent Residuals:
  - DMSO: Quintet at 2.50 ppm.
  - Water:[3] Variable singlet at 3.33 ppm (in DMSO).

## Workflow Visualization

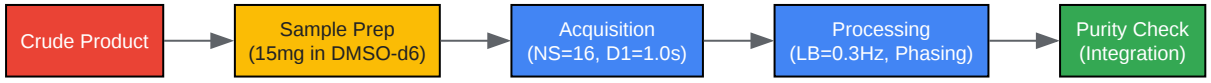


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Figure 2: Standard operating procedure for NMR acquisition.

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